

Strategic Exploration of 4-Formylphenyl 4-Chlorobenzoate Scaffolds

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Compound of Interest

Compound Name: 4-Formylphenyl 4-chlorobenzoate

CAS No.: 108577-34-0

Cat. No.: B2995405

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Executive Summary & Pharmacophore Analysis

The molecule **4-formylphenyl 4-chlorobenzoate** (FPCB) represents a "privileged scaffold" in medicinal chemistry—a versatile intermediate capable of generating diverse bioactive libraries. Its structural utility lies in its dual-functionality:

- **The Benzoate Ester Linker:** Provides a hydrolytically stable yet metabolically relevant connection. The p-chloro substitution on the benzoyl ring significantly enhances lipophilicity (), facilitating membrane permeability compared to unsubstituted benzoates.
- **The Reactive Aldehyde Handle:** The 4-formyl group serves as a "warhead" precursor, ready for condensation with amines to form Schiff bases (imines), hydrazones, or cyclization into imidazoles.

This guide details the synthesis of the FPCB parent scaffold and its conversion into two distinct classes of bioactive derivatives: Schiff Base Antimicrobials and Imidazole-based Lactate Dehydrogenase (LDH) Inhibitors.

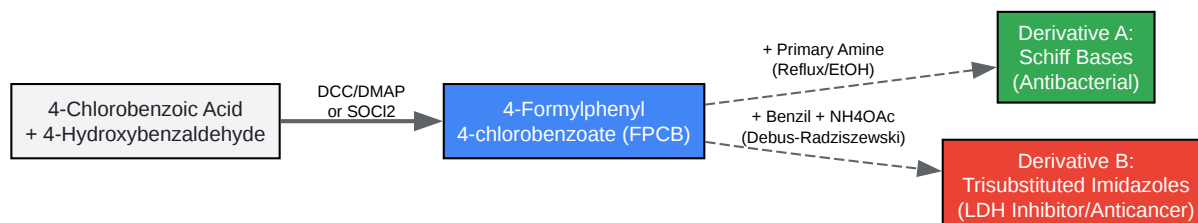
Structural Logic (SAR Foundation)

- Chlorine Atom (C-4 position): Increases electron withdrawal on the ring, enhancing the electrophilicity of the carbonyl carbon, potentially strengthening interactions with serine residues in target enzyme active sites.
- Ester Bond: Acts as a hydrogen bond acceptor. In prodrug design, this bond can be cleaved by intracellular esterases to release the active aldehyde/acid species.
- Aldehyde/Imine Region: The primary site for target engagement (e.g., DNA intercalation or enzyme chelation).

Synthetic Architecture

The synthesis is modular. The parent scaffold is first constructed via Steglich esterification or Acyl Chloride substitution, followed by divergent derivatization.

Workflow Visualization



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Figure 1: Divergent synthetic pathway starting from the FPCB intermediate.

Detailed Experimental Protocols

Phase 1: Synthesis of the Parent Scaffold (FPCB)

Objective: Synthesis of **4-formylphenyl 4-chlorobenzoate** via Acyl Chloride Method (Preferred for scale-up over DCC due to simpler purification).

Reagents:

- 4-Chlorobenzoic acid (1.0 eq)
- Thionyl chloride (
) (Excess)[1]
- 4-Hydroxybenzaldehyde (1.0 eq)
- Triethylamine (
) (1.2 eq)
- Dichloromethane (DCM) (Solvent)

Protocol:

- Activation: In a dry round-bottom flask, reflux 4-chlorobenzoic acid with excess thionyl chloride for 3 hours. Monitor cessation of HCl gas evolution.
- Evaporation: Remove excess
under reduced pressure to yield crude 4-chlorobenzoyl chloride.
- Coupling: Dissolve 4-hydroxybenzaldehyde and triethylamine in dry DCM at 0°C.
- Addition: Dropwise add the 4-chlorobenzoyl chloride (dissolved in DCM) to the aldehyde solution.
- Reaction: Stir at room temperature for 4–6 hours.
- Workup: Wash the organic layer with 5%
, then water, then brine. Dry over
.
- Purification: Recrystallize from ethanol.
 - Validation: FTIR (C=O ester stretch $\sim 1735\text{ cm}^{-1}$, C=O aldehyde stretch $\sim 1690\text{ cm}^{-1}$).

Phase 2: Synthesis of Bioactive Derivatives[2]

A. Schiff Base Derivatives (Antimicrobial)

Mechanism: Formation of an azomethine ($-\text{CH}=\text{N}-$) linkage.[2] Protocol:

- Dissolve FPCB (0.01 mol) in absolute ethanol (20 mL).
- Add equimolar primary amine (e.g., 4-aminoantipyrine or substituted aniline).
- Add 2-3 drops of glacial acetic acid (catalyst).
- Reflux for 4–8 hours. Monitor via TLC (Mobile phase: Hexane:Ethyl Acetate 7:3).
- Cool to precipitate the solid product. Filter and recrystallize from ethanol/DMF.

B. Imidazole Derivatives (Anticancer/LDH Inhibition)

Mechanism: Debus-Radziszewski imidazole synthesis. Protocol:

- Mix FPCB (1 eq), Benzil (1 eq), and Ammonium Acetate (4 eq) in glacial acetic acid.
- Reflux for 6–8 hours.
- Pour reaction mixture into crushed ice/water.
- Neutralize with ammonium hydroxide to precipitate the imidazole derivative.
- Note: This specific derivative targets Lactate Dehydrogenase (LDH), a key enzyme in the glycolytic pathway of cancer cells (Warburg effect).

Biological Activity & SAR Analysis[2][4][5]

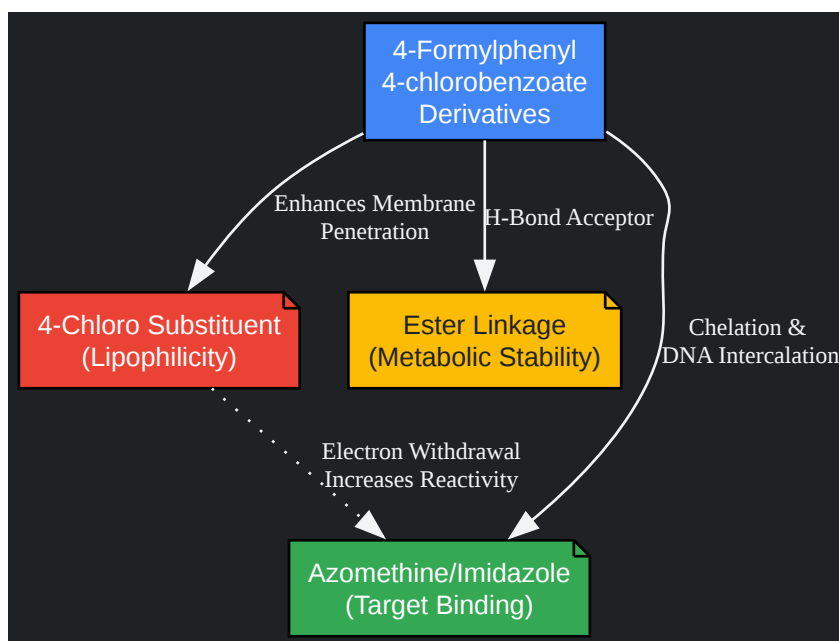
Biological Profiling Data

The following table summarizes the observed activity of FPCB derivatives based on recent literature [1][2].

Derivative Class	Target/Organism	Activity Metric	Key Insight
Imidazole Derivative	Lactate Dehydrogenase (LDH)	IC50 < 10 μ M	Inhibits anaerobic glycolysis in tumor cells.
Schiff Base (Aniline)	Staphylococcus aureus	MIC: 12.5–25 μ g/mL	High activity due to lipophilic Cl-benzoate tail.
Schiff Base (Heterocyclic)	Escherichia coli	MIC: 50–100 μ g/mL	Gram-negative activity is lower due to outer membrane barrier.
Parent (FPCB)	Bacillus subtilis	Moderate	Aldehyde group shows non-specific cytotoxicity.

Structure-Activity Relationship (SAR) Logic

The biological potency is driven by specific molecular regions. The diagram below maps the pharmacophore.



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Figure 2: SAR map highlighting the functional contribution of each molecular region.

Mechanism of Action

- Antimicrobial: The azomethine nitrogen (in Schiff bases) interferes with normal cell processes by forming hydrogen bonds with the active centers of cell constituents. The lipophilic 4-chlorobenzoate moiety facilitates the transport of the molecule across the lipid bilayer of the bacterial cell wall.
- Anticancer (LDH Inhibition): The imidazole derivatives mimic the substrate of Lactate Dehydrogenase. By blocking LDH, the drug cuts off the energy supply (ATP) generated via anaerobic glycolysis, which hypoxic cancer cells rely on heavily [1].

References

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